

# Graphislactone A: A Physicochemical and Biological Profile

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## Compound of Interest

Compound Name: Graphislactone A

Cat. No.: B022643

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This technical guide provides an in-depth overview of the physicochemical properties, isolation, spectroscopic characterization, and biological activities of **Graphislactone A** (GPA). The information is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Physicochemical Characterization

**Graphislactone A** is a phenolic benzopyranone, a class of compounds also known as dibenzo- $\alpha$ -pyrones or coumarins.<sup>[1]</sup> Its core structure is a 6H-dibenzo[b,d]pyran-6-one. First isolated in 1997 from the mycobiont of the lichen *Graphis scripta*, it has since been identified in other *Graphis* species and endophytic fungi.<sup>[2][3]</sup>

Quantitative physicochemical data for **Graphislactone A** is summarized in the table below. While properties such as melting point and specific optical rotation are crucial for full characterization, this data was not available in the reviewed literature.

Table 1: Physicochemical Properties of **Graphislactone A**

Property	Value	Source
IUPAC Name	4,7-dihydroxy-3,9-dimethoxy-1-methylbenzo[c]chromen-6-one	PubChem[1]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>6</sub>	PubChem[1]
Molecular Weight	302.28 g/mol	PubChem[1]
Exact Mass	302.07903816 Da	PubChem[1]
Synonyms	GPA, 52179-44-9	PubChem[1]

## Spectroscopic Data

The structure of **Graphislactone A** was originally elucidated and has been consistently confirmed using a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[3] While the literature confirms the use of these methods, the specific spectral data (i.e., chemical shifts and coupling constants) were not detailed in the available publications.

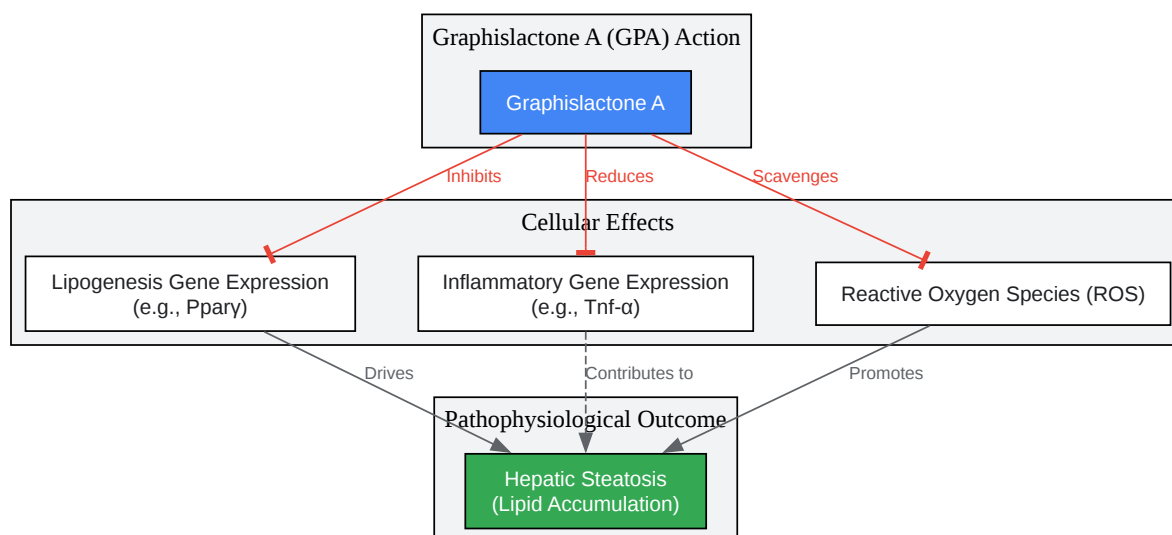
Table 2: Spectroscopic Characterization of **Graphislactone A**

Technique	Details
Mass Spectrometry (MS)	Electron Ionization Mass Spectrometry (EI-MS) was used to determine the mass of the molecule.
<sup>1</sup> H-NMR Spectroscopy	Used to determine the proton environment in the molecule.
<sup>13</sup> C-NMR Spectroscopy	Used to determine the carbon skeleton of the molecule.

## Isolation and Purification

**Graphislactone A** is a secondary metabolite produced by the endophytic fungus *Cephalosporium* sp. IFB-E001, found in the roots of *Trachelospermum jasminoides*. The

general workflow for its isolation and purification from fungal culture is outlined below.



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## References

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- 3. 6H-dibenzo[b,d]pyran-6-one derivatives from the cultured lichen mycobionts of Graphis spp. and their biosynthetic origin - PubMed [pubmed.ncbi.nlm.nih.gov]
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